

physical and chemical properties of cuprous iodide

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Compound of Interest

Compound Name: Cuprous iodide

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An In-depth Technical Guide to the Physical and Chemical Properties of **Cuprous Iodide**

Cuprous iodide (CuI) is an inorganic compound with significant applications across various fields of chemistry and materials science.^{[1][2]} This guide provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its synthesis and purification, and visualizations of its structural and reactive characteristics. It is intended for researchers, scientists, and professionals in drug development who utilize or are investigating the applications of this versatile compound.

Physical Properties of Cuprous Iodide

Cuprous iodide is a white solid, although it often appears tan or reddish-brown due to impurities or the oxidation of the iodide anion to iodine.^{[1][3]} It is a dense material with a high melting and boiling point, reflecting its inorganic polymer structure.^[1]

Quantitative Physical Data

Property	Value	Citations
Molar Mass	190.450 g·mol ⁻¹	[1]
Appearance	White solid	[1]
Odor	Odorless	[1]
Density	5.62 - 5.67 g/cm ³	[1][4][5][6][7][8]
Melting Point	605 - 606 °C (878 - 879 K)	[1][4][5][6][7][8][9]
Boiling Point	1290 °C (1563 K) (decomposes)	[1][4][5][6][9]
Solubility in water	0.000042 g/100 mL (at 25 °C)	[1][6][10]
Solubility Product (K _{sp})	1.27 x 10 ⁻¹²	[1][11]
Vapor Pressure	10 mm Hg (at 656 °C)	[1][7]
Refractive Index (n _D)	2.346	[1][7]
Magnetic Susceptibility (χ)	-63.0·10 ⁻⁶ cm ³ /mol	[1]

Solubility Profile

Cuprous iodide is practically insoluble in water and dilute acids.[1][4][10][12] However, it is soluble in ammonia, potassium iodide, potassium cyanide, and sodium thiosulfate solutions.[4][7][13][14] It also dissolves in acetonitrile, yielding various complexes.[1][14]

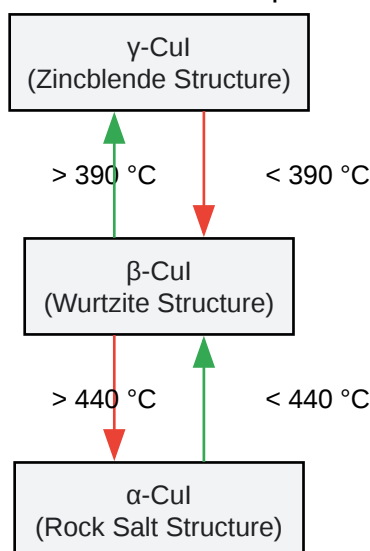
Crystal Structure

Cuprous iodide exhibits a rich phase diagram, existing in several crystalline forms depending on the temperature.[1][3][14]

- γ-CuI (below 390 °C): Adopts a zincblende (sphalerite) structure.[1][3][14]
- β-CuI (390 - 440 °C): Transitions to a wurtzite structure.[1][3][14]
- α-CuI (above 440 °C): Assumes a rock salt structure.[1][3][14]

In both the zincblende and wurtzite structures, the copper and iodide ions are tetrahedrally coordinated, with a Cu-I bond distance of 2.338 Å.[1][14]

Phase Transitions of Cuprous Iodide



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Phase transitions of **cuprous iodide** with temperature.

Chemical Properties

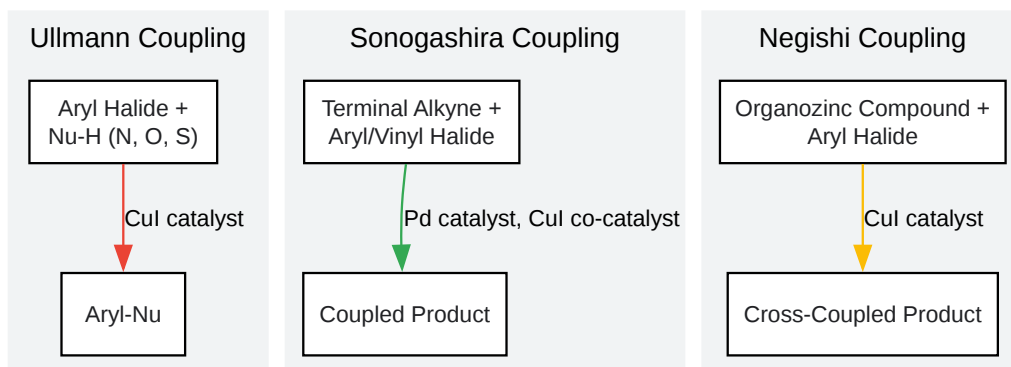
Cuprous iodide is stable in light and air.[4][14] It is a key reagent and catalyst in a multitude of organic reactions, primarily due to the +1 oxidation state of copper.

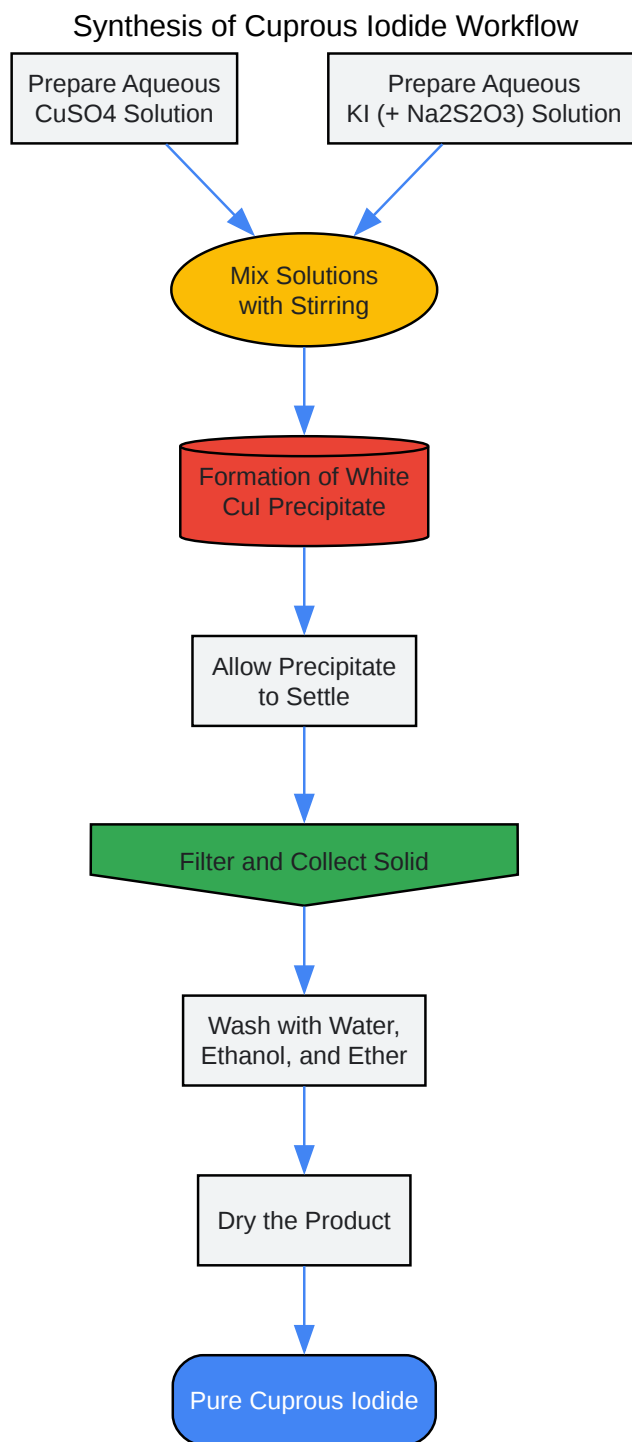
Key Reactions

- **Reaction with Mercury:** **Cuprous iodide** reacts with mercury vapor to form the brown-colored copper(I) tetraiodomercurate(II), a reaction historically used for mercury detection.[1]
- **Cross-Coupling Reactions:** CuI is a widely used catalyst or co-catalyst in various cross-coupling reactions for the formation of carbon-carbon and carbon-heteroatom bonds.[2][13][15]

- Ullmann Coupling: It mediates C-N, C-O, and C-S bond formation.[\[13\]](#)[\[15\]](#)
- Sonogashira Coupling: CuI is a co-catalyst with palladium in the coupling of terminal alkynes with aryl or vinyl halides.[\[13\]](#)[\[15\]](#)
- Negishi Coupling: It can catalyze the cross-coupling of diarylzinc reagents with aryl iodides.[\[13\]](#)[\[15\]](#)
- Aromatic Finkelstein Reaction: In the presence of diamine ligands, CuI catalyzes the conversion of aryl, heteroaryl, and vinyl bromides to their corresponding iodides using sodium iodide.[\[1\]](#)

Role of Cul in Cross-Coupling Reactions





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